

Core Physical Properties of o-Bromostyrene

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Compound of Interest

Compound Name: 2-Bromostyrene

Cat. No.: B128962

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o-Bromostyrene, also known as **2-bromostyrene** or 1-bromo-2-vinylbenzene, is a halogenated aromatic compound.^[1] Its physical characteristics are crucial for its application in organic synthesis, particularly in the creation of pharmaceuticals, agrochemicals, and specialty polymers.^[1] The quantitative physical data for o-Bromostyrene are summarized in the table below.

Property	Value	Conditions
Molecular Formula	C ₈ H ₇ Br	
Molecular Weight	183.05 g/mol	
Density	1.409 g/mL	at 15°C
1.419 g/mL	Not Specified	
1.46 g/mL	at 25°C (lit.)	
Boiling Point	209°C	at 760 mmHg (Standard Pressure)
102-104°C	at 22 mmHg (lit.) [1] [2]	
60-61°C	at 3 Torr	
Melting Point	-52°C [3] to -53°C [4]	
7°C		
Refractive Index (n _D)	1.592 [4]	at 20°C
1.5927	at 20°C	
Vapor Pressure	0.0131 mmHg	at 25°C
Flash Point	186°F (85.6°C)	
Solubility	Miscible with methanol. [2]	

Experimental Protocols for Physical Property Determination

The following sections detail standardized laboratory procedures for measuring the key physical properties of liquid compounds like o-Bromostyrene.

Determination of Density

The density of a liquid is its mass per unit volume. A common and straightforward method involves direct mass and volume measurements.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Methodology:

- **Mass of Empty Cylinder:** Place a clean, dry graduated cylinder on an electronic balance and tare the balance to zero. If taring is not possible, record the mass of the empty cylinder.[\[5\]](#)[\[7\]](#)
- **Volume Measurement:** Carefully add a specific volume of the liquid (e.g., 10 mL of o-Bromostyrene) into the graduated cylinder. Read the volume from the bottom of the meniscus.
- **Mass of Liquid:** Place the graduated cylinder containing the liquid on the balance and record the combined mass.
- **Calculation:** Subtract the mass of the empty cylinder from the combined mass to find the mass of the liquid.[\[7\]](#)
- **Density Calculation:** Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- **Repeatability:** For improved accuracy, the procedure should be repeated multiple times, and the average density value should be reported.[\[7\]](#)

Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[8\]](#)[\[9\]](#) The capillary method is a common micro-scale technique for this determination.[\[10\]](#)[\[11\]](#)

Methodology (Capillary Method):

- **Sample Preparation:** Fill a small fusion tube with a few milliliters of o-Bromostyrene.
- **Capillary Insertion:** Seal one end of a capillary tube using a flame. Place the capillary tube (sealed end up) into the fusion tube containing the liquid.[\[8\]](#)[\[10\]](#)
- **Apparatus Setup:** Attach the fusion tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[\[10\]](#)
- **Heating:** Immerse the assembly in a heating bath (e.g., a Thiele tube with paraffin oil), making sure the rubber band is above the oil level.[\[10\]](#)

- Observation: Heat the bath gently. As the temperature rises, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[9][10]
- Boiling Point Reading: Remove the heat source and allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point of the substance.[10][11]

Determination of Refractive Index

The refractive index measures how light propagates through a substance. It is a highly characteristic property. Various methods exist, including the use of an Abbe refractometer or interferometry.[12][13][14]

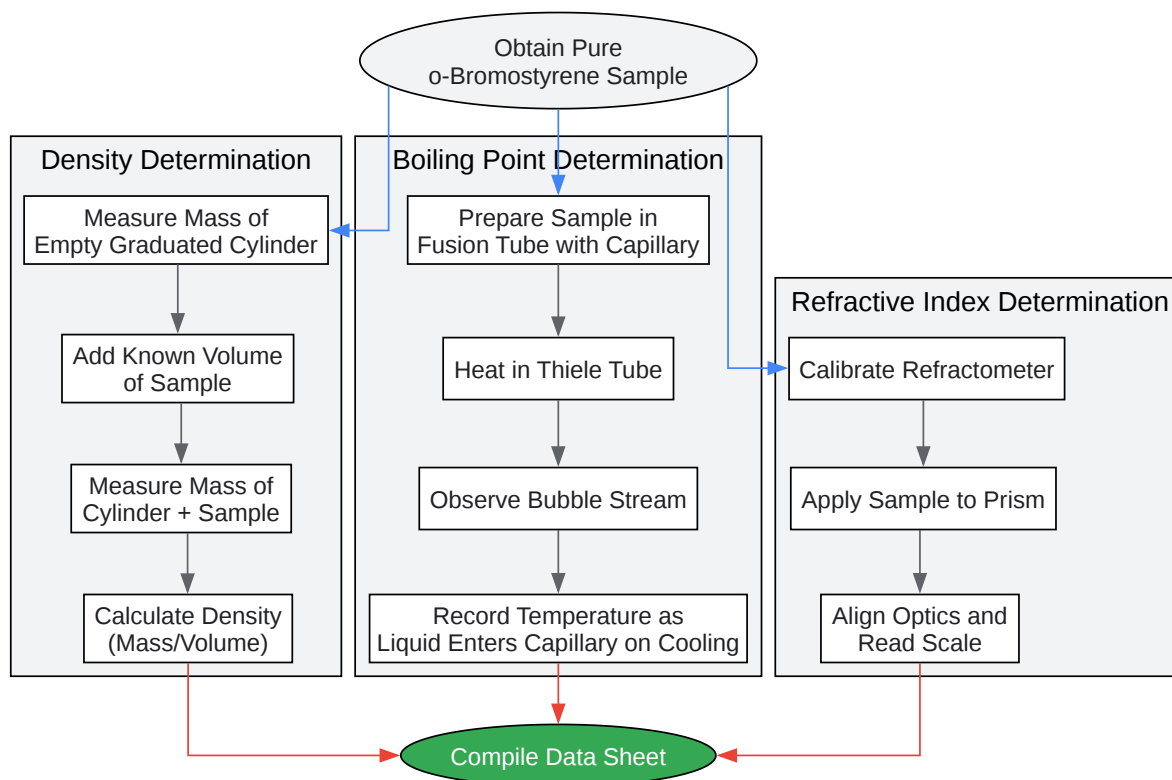
Methodology (Using an Abbe Refractometer):

- Calibration: Ensure the refractometer is clean and calibrated, typically using distilled water.
- Sample Application: Place a few drops of o-Bromostyrene onto the prism surface of the refractometer.
- Measurement: Close the prism and allow the sample to spread into a thin film. While looking through the eyepiece, adjust the control knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: Read the refractive index value directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of a liquid chemical compound such as o-Bromostyrene.

Workflow for Physical Property Characterization of o-Bromostyrene



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Caption: Logical workflow for determining the physical properties of a liquid sample.

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